

HPLC-UV method for 3-Keto fluvastatin quantification

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Compound of Interest

Compound Name: 3-Keto fluvastatin

CAS No.: 1331822-02-6

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An Application Note on the Development and Validation of a Stability-Indicating HPLC-UV Method for the Quantification of **3-Keto Fluvastatin**

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Abstract

This application note details a robust, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method coupled with UV detection for the precise quantification of **3-Keto fluvastatin**, a critical process- and degradation-related impurity of fluvastatin. Fluvastatin, a member of the statin class of drugs, is used to lower cholesterol and prevent cardiovascular disease. The presence of impurities can impact the safety and efficacy of the final drug product, making their accurate quantification essential. This method is designed for use in quality control laboratories, stability studies, and drug development processes, providing a reliable tool to ensure the purity and quality of fluvastatin. The protocol has been developed and validated in accordance with the International Council for Harmonisation (ICH) guidelines.

Introduction: The Rationale for Impurity Profiling

Fluvastatin functions by inhibiting HMG-CoA reductase, a key enzyme in the cholesterol biosynthesis pathway.[1] During its synthesis or upon storage, fluvastatin can undergo degradation, leading to the formation of various impurities. **3-Keto fluvastatin** is a known impurity that arises from the oxidation of the 3-hydroxyl group on the heptenoic acid side chain.[2] Regulatory bodies, such as those guided by the ICH, mandate stringent control over impurities in active pharmaceutical ingredients (APIs) and finished drug products.[3]

Therefore, a validated, stability-indicating analytical method is not merely a procedural requirement but a cornerstone of drug safety and quality assurance. A method is deemed "stability-indicating" if it can accurately measure the drug substance in the presence of its degradation products, impurities, and excipients.[4][5] This application note provides a comprehensive protocol for such a method, specifically tailored for the separation and quantification of **3-Keto fluvastatin** from its parent compound, fluvastatin.

Analyte Structures

A clear understanding of the molecular structures is fundamental to developing a selective chromatographic method. The structural difference—a hydroxyl group in fluvastatin versus a ketone group in **3-Keto fluvastatin**—is the basis for their chromatographic separation.



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Caption: Chemical structures of Fluvastatin and its impurity, **3-Keto Fluvastatin**.

Principle of the HPLC-UV Method

This method employs Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC). The fundamental principle rests on the partitioning of analytes between a non-polar stationary

phase (a C18 column) and a polar mobile phase. Fluvastatin and **3-Keto fluvastatin**, being relatively non-polar, are retained by the C18 stationary phase.

Due to the difference in polarity (the ketone group in **3-Keto fluvastatin** is slightly more polar than the secondary alcohol in fluvastatin), their affinity for the stationary phase differs. By carefully controlling the composition of the mobile phase, typically through a gradient elution, we can achieve a distinct separation between the two compounds. As the separated analytes elute from the column, they pass through a UV detector. Quantification is achieved by measuring the absorbance at a specific wavelength (305 nm), where both compounds exhibit significant absorption, and comparing the peak area to that of a certified reference standard.^[1]
^[6]

Materials, Reagents, and Instrumentation

Reference Standards and Reagents

- Fluvastatin Sodium Reference Standard (USP or equivalent)
- **3-Keto Fluvastatin** Reference Standard^[7]
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Dihydrogen Orthophosphate (AR Grade)^[1]
- Orthophosphoric Acid (AR Grade)
- Water (Milli-Q or HPLC Grade)

Instrumentation and Equipment

- HPLC System equipped with a gradient pump, autosampler, column oven, and UV-Vis detector (e.g., Agilent 1100/1200 series or equivalent).
- Data Acquisition and Processing Software (e.g., Empower, Chromeleon).
- Analytical Balance (0.01 mg readability).

- Class A Volumetric Flasks and Pipettes.
- pH Meter.
- Sonicator for degassing mobile phase.
- 0.45 µm Membrane Filters (Nylon or PVDF).

Detailed Experimental Protocol

Preparation of Solutions

- Diluent: Prepare a mixture of Methanol and Water in a 50:50 v/v ratio. This is used for dissolving and diluting standards and samples.[1]
- Phosphate Buffer (0.01M, pH 4.5): Accurately weigh 1.36 g of Potassium Dihydrogen Orthophosphate and dissolve it in 1000 mL of HPLC grade water. Adjust the pH to 4.5 using diluted Orthophosphoric Acid.[1] Filter the buffer solution through a 0.45 µm membrane filter.
- Mobile Phase A: The prepared 0.01M Phosphate Buffer (pH 4.5).
- Mobile Phase B: Acetonitrile.

Preparation of Standard Solutions

- **3-Keto Fluvastatin** Stock Solution (approx. 100 µg/mL): Accurately weigh about 5 mg of **3-Keto Fluvastatin** reference standard into a 50 mL volumetric flask. Dissolve and make up to volume with the diluent.
- Fluvastatin Stock Solution (approx. 1000 µg/mL): Accurately weigh about 25 mg of Fluvastatin Sodium reference standard into a 25 mL volumetric flask. Dissolve and make up to volume with the diluent.
- Working Standard Solution (for system suitability and quantification): Prepare a solution containing approximately 1.0 µg/mL of **3-Keto Fluvastatin** and 100 µg/mL of Fluvastatin. This can be done by appropriately diluting the stock solutions with the diluent. This concentration represents a 1.0% impurity level.

Chromatographic Conditions

The following parameters have been optimized to ensure adequate separation and peak shape.

Parameter	Condition
HPLC Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	A: 0.01M Phosphate Buffer (pH 4.5)B: Acetonitrile
Gradient Program	Time (min)
0	
20	
25	
30	
35	
Flow Rate	1.0 mL/min ^[1]
Column Temperature	35°C ^[8]
Injection Volume	20 µL ^[9]
Detection Wavelength	305 nm ^{[1][6]}
Run Time	35 minutes

Rationale for Parameter Selection:

- C18 Column: Provides excellent retention and selectivity for the moderately non-polar statin compounds.
- pH 4.5 Buffer: At this pH, the carboxylic acid moieties of both analytes are protonated, leading to more consistent retention times and improved peak shapes.

- **Gradient Elution:** Necessary to achieve a good separation between the closely eluting impurity and the main fluvastatin peak, while also ensuring that any other potential impurities are eluted within a reasonable run time.
- **305 nm Wavelength:** This is the lambda max (λ_{max}) for fluvastatin, providing high sensitivity for both the parent drug and its structurally similar impurities.^[1]

Experimental and Analysis Workflow

The following diagram outlines the logical flow of the analytical procedure.

Caption: Workflow for the HPLC-UV quantification of **3-Keto Fluvastatin**.

Method Validation Protocol (as per ICH Q2(R1))

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.^[3] The following parameters must be assessed for an impurity quantification method.

Specificity (Forced Degradation)

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present.^[3] This is demonstrated through forced degradation studies, where fluvastatin is subjected to stress conditions to generate potential degradation products.^[10]

- **Protocol:** Prepare solutions of fluvastatin (approx. 1000 $\mu\text{g/mL}$) and subject them to the following conditions:
 - **Acid Hydrolysis:** 0.1 M HCl at 80°C for 2 hours.
 - **Base Hydrolysis:** 0.1 M NaOH at 80°C for 2 hours.
 - **Oxidative Degradation:** 3% H_2O_2 at room temperature for 4 hours.
 - **Thermal Degradation:** Expose solid drug to 105°C for 24 hours.
 - **Photolytic Degradation:** Expose drug solution to UV light (254 nm) for 24 hours.

- Acceptance Criteria: The chromatograms of the stressed samples should show that the **3-Keto fluvastatin** peak and the main fluvastatin peak are well-resolved from any other degradation peaks (Resolution > 2.0).

Linearity

Linearity is the ability to elicit test results that are directly proportional to the concentration of the analyte.

- Protocol: Prepare a series of at least five concentrations of **3-Keto fluvastatin** ranging from the Limit of Quantification (LOQ) to 150% of the target concentration (e.g., LOQ, 0.5, 1.0, 1.5, 2.0 µg/mL).
- Data Presentation & Acceptance Criteria:

Concentration (µg/mL)	Peak Area (hypothetical)
0.2 (LOQ)	15,500
0.5	38,000
1.0	75,500
1.5	113,000
2.0	151,000
Correlation Coefficient (R^2)	≥ 0.999

Accuracy (% Recovery)

Accuracy is the closeness of test results to the true value. It is determined by spiking a sample matrix with known amounts of the impurity.

- Protocol: Prepare samples by spiking a fluvastatin solution with **3-Keto fluvastatin** at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration). Analyze in triplicate.
- Data Presentation & Acceptance Criteria:

Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	0.8	0.79	98.8%
100%	1.0	1.01	101.0%
120%	1.2	1.19	99.2%
Average Recovery	98.0% - 102.0%		

Precision

Precision is the degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.

- Protocol:
 - Repeatability (Intra-day): Analyze six replicate preparations of the working standard solution on the same day.
 - Intermediate Precision (Inter-day): Repeat the analysis on a different day with a different analyst or on a different instrument.
- Data Presentation & Acceptance Criteria:

Precision Type	Peak Area (n=6, hypothetical)	% RSD
Repeatability	75500, 76100, 75200, 74900, 75800, 76300	0.75%
Intermediate	76500, 77000, 75900, 76800, 76100, 77200	0.70%
Acceptance Criteria	≤ 2.0%	

Limit of Detection (LOD) and Limit of Quantification (LOQ)

LOD and LOQ represent the lowest amount of analyte that can be detected and quantified with acceptable precision and accuracy, respectively.

- Protocol: Typically determined based on the signal-to-noise ratio (S/N) or the standard deviation of the response and the slope of the calibration curve.
- Acceptance Criteria & Typical Values:
 - LOD: S/N ratio of 3:1 (e.g., 0.05 µg/mL).[\[11\]](#)
 - LOQ: S/N ratio of 10:1 (e.g., 0.2 µg/mL).[\[11\]](#)

Robustness

Robustness measures the capacity of the method to remain unaffected by small, deliberate variations in method parameters.

- Protocol: Introduce small changes to the method and observe the effect on system suitability parameters.
- Data Presentation & Acceptance Criteria:

Parameter Varied	Modification	Result (e.g., Resolution)	Status
Flow Rate	± 0.1 mL/min	> 2.0	Pass
Column Temp.	± 2°C	> 2.0	Pass
Mobile Phase pH	± 0.2 units	> 2.0	Pass
Acceptance Criteria	System suitability must be met.		

Conclusion

The HPLC-UV method detailed in this application note is specific, linear, accurate, precise, and robust for the quantification of **3-Keto fluvastatin** in the presence of fluvastatin. The validation results demonstrate its suitability for routine quality control analysis and for stability studies of fluvastatin drug substance and product. By adhering to this protocol, researchers and drug development professionals can confidently monitor and control this critical impurity, ensuring the overall quality and safety of fluvastatin-based therapeutics.

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